

# TMPTO biodegradability compared to synthetic lubricants

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## Compound Focus: Trimethylolpropane trioleate

CAS No.: 57675-44-2

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## TMPTO Properties and Experimental Data

The table below summarizes the available experimental data and findings on TMPTO from the search results.

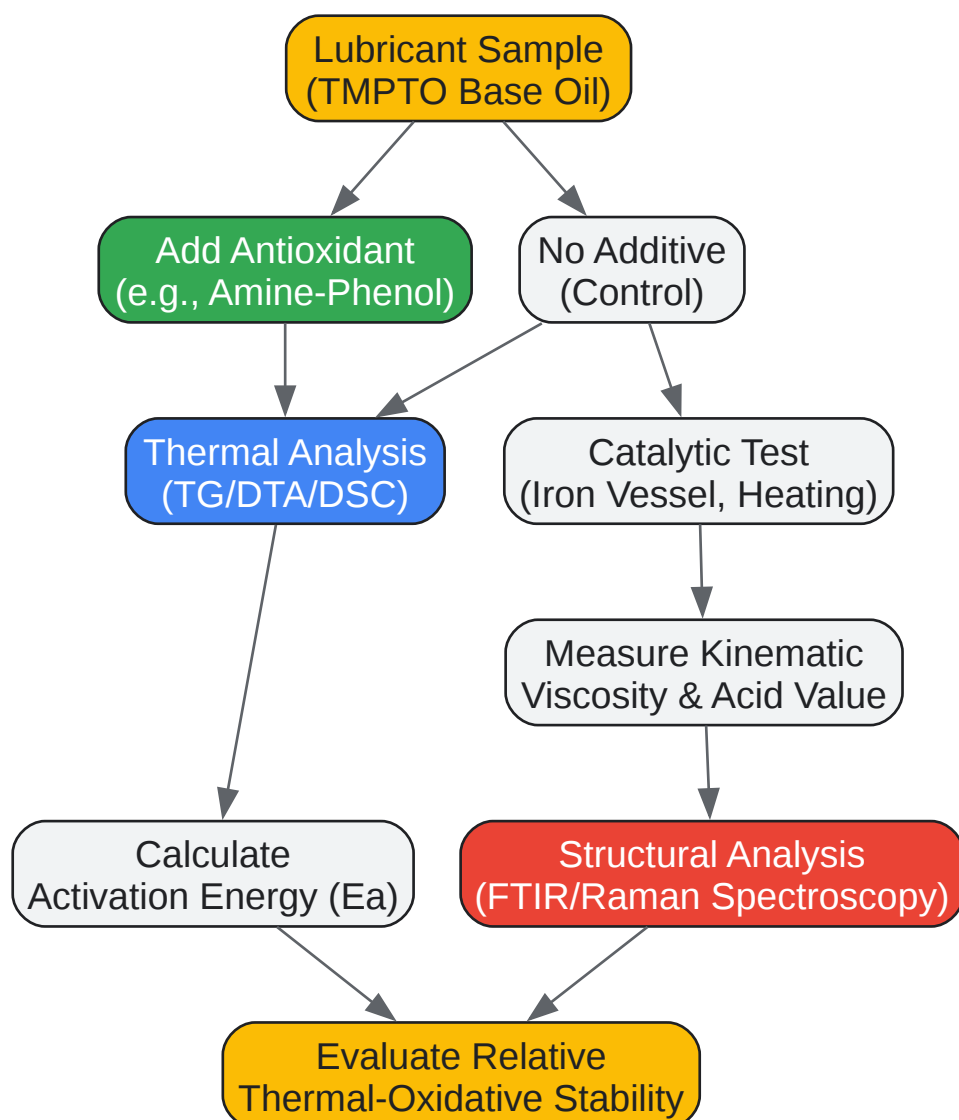
Property / Aspect	Experimental Data / Findings for TMPTO	Source Context
Key Measured Properties	Viscosity Index: 189; Flash Point: 309°C; Pour Point: -41°C	[1]
Biodegradability	Recognized as biodegradable and eco-friendly; specific test methods and quantitative data against other synthetics not provided in results	[2] [3]
Thermal-Oxidative Stability	Iron surfaces accelerate oxidation, increasing viscosity & degrading C=C/C-H bonds; Antioxidants (e.g., amine-phenol) improve stability, increasing activation energy	[4] [5]
Additive Compatibility	Excellent with conventional additives; ZDDP effectively enhances extreme pressure & anti-wear properties	[1]

## Experimental Protocols for Assessment

The search results refer to or detail several standard and specific experimental methods used to evaluate lubricant properties. These protocols can be used to generate comparable data.

- **Biodegradability Testing:** General principles for testing are mentioned, which involve measuring the biochemical process where microorganisms consume the material. Common markers include oxygen consumption or carbon dioxide (CO<sub>2</sub>) production [6]. A specific scientific study introduced an "Environmentally Degradable Parameter (EdK)" using a method based on **ISO 14852**, where the evolved CO<sub>2</sub> is detected and measured to calculate biodegradation rates [7].
- **Thermal-Oxidative Stability:**
  - **Thermal Analysis:** Studies used **Thermogravimetry (TG), Differential Thermal Analysis (DTA), and Differential Scanning Calorimetry (DSC)** to establish thermal-kinetic equations and calculate the activation energy of the thermal-oxidative reaction. Higher activation energy indicates better resistance to thermal oxidation [4].
  - **Catalytic Oxidation Test:** One study investigated the impact of iron surfaces by placing TMPTO samples in iron vessels and heating them in an oven to accelerate oxidation. The degradation was monitored over time by measuring changes in **kinematic viscosity and acid value**, and the structural changes were analyzed using **Raman and Fourier Transform Infrared (FTIR) spectroscopy** [5].

The workflow below illustrates the general process for evaluating a lubricant's thermal-oxidative stability using these methods.



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## References

1. (PDF) Synthesis and properties of trimethylolpropane trioleate as... [academia.edu]
2. Trimethylolpropane Trioleate Market- Driving Sustainability in the... [marketresearchintellect.com]

3. The Viability of Environmentally Acceptable Lubricants [tilleydistribution.com]
4. Evaluation of Thermal Oxidative Degradation of Trimethylolpropane... [link.springer.com]
5. Thermal oxidation behavior of trimethylolpropane trioleate... | CoLab [colab.ws]
6. - Situ Biosciences Biodegradability Testing [situbiosciences.com]
7. Introduction of Environmentally Degradable Parameters... | PLOS One [journals.plos.org]

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